Application Note: Comprehensive Analysis of N-methyl-N-[3-(methylamino)propyl]acetamide

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Compound of Interest

Compound Name:	*Acetamide,N-methyl-N-[3-(methylamino)propyl]-*
Cat. No.:	*B13825037*

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Introduction & Analytical Context

Acetamide, N-methyl-N-[3-(methylamino)propyl]- (CAS: 353739-62-5) is a functionalized diamine derivative characterized by a secondary amine terminus and an internal tertiary amide. Its structural presence in pharmaceutical workflows is critical for two primary reasons:

- Nitrosamine Risk Precursor: As a secondary amine, it is a direct precursor to potential N-nitroso impurities (NDSRIs) if exposed to nitrosating agents (e.g., nitrites in excipients or acidic conditions). Regulatory agencies (FDA, EMA) require rigorous risk assessment and trace-level monitoring of such precursors.
- Process Impurity: It often arises as a byproduct in the synthesis of complex pharmaceutical intermediates involving N-methyl-1,3-propanediamine linkers.

Physicochemical Profile

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Property	Value	Implication for Analysis
Formula		Small molecule (MW 144.2) requires MS detection for specificity.
Structure		Polar/Basic: The terminal secondary amine ( ) dictates retention behavior.
Chromophore	Negligible	Lack of conjugated systems makes direct UV detection (HPLC-UV) insensitive and non-selective.
Volatility	Low/Moderate	Polar nature makes direct GC analysis difficult without derivatization.

Analytical Strategy

Given the compound's polarity and lack of UV absorbance, this guide presents two distinct protocols tailored to laboratory capabilities:

- Protocol A (Gold Standard): HILIC-MS/MS. Utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) to retain the polar amine, coupled with Triple Quadrupole MS for femtogram-level sensitivity. This is the recommended method for trace analysis (ppm/ppb levels).
- Protocol B (Alternative): Pre-column Derivatization with HPLC-FLD. Uses 9-Fluorenylmethyl chloroformate (FMOC-Cl) to label the secondary amine, rendering it hydrophobic and highly fluorescent. Suitable for QC release testing where MS is unavailable.

Workflow Logic

The following diagram illustrates the decision matrix for selecting the appropriate protocol:

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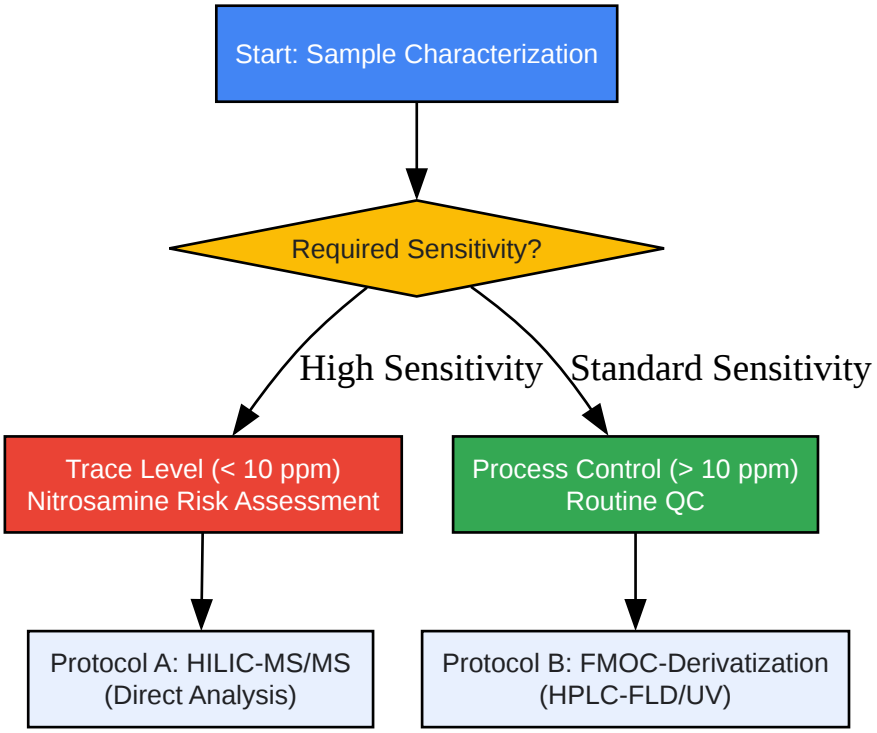

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Figure 1: Decision tree for selecting the analytical methodology based on sensitivity requirements.

Protocol A: Trace Analysis via HILIC-MS/MS

Objective: Quantify N-methyl-N-[3-(methylamino)propyl]acetamide at trace levels (LOQ < 10 ng/mL) without derivatization.

Rationale

Standard Reverse Phase (C18) chromatography often fails to retain small, polar amines, causing them to elute in the void volume where ion suppression is highest. HILIC is selected to provide:

- Superior Retention: The polar stationary phase retains the basic amine via electrostatic and hydrogen bonding interactions.
- Enhanced Sensitivity: High organic mobile phases (Acetonitrile) improve desolvation efficiency in ESI-MS.

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Experimental Conditions

Instrument: Triple Quadrupole LC-MS/MS (e.g., Agilent 6400 series, Sciex QTRAP, or equivalent).

Chromatographic Parameters

Parameter	Setting
Column	Waters XBridge BEH Amide XP (2.5 µm, 2.1 x 100 mm) or equivalent HILIC phase.
Mobile Phase A	10 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid).
Mobile Phase B	Acetonitrile (LC-MS Grade).
Flow Rate	0.4 mL/min.
Column Temp	40°C.
Injection Vol	2-5 µL.

Gradient Program:

- 0.0 min: 90% B (High organic for retention)
- 1.0 min: 90% B
- 5.0 min: 50% B (Elution of polar matrix)
- 7.0 min: 50% B
- 7.1 min: 90% B (Re-equilibration)
- 10.0 min: 90% B

Mass Spectrometry Parameters (ESI Positive)

- Source: Electrospray Ionization (ESI+)
- Capillary Voltage: 3500 V

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- Gas Temperature: 300°C
- Precursor Ion: [M+H]+ = 145.1 m/z

MRM Transitions:

Transition (m/z)	Role	Collision Energy (V)	Mechanistic Origin
145.1 → 114.1	**Quantifier**	**15**	**Loss of methylamine (-31 Da)**
145.1 → 72.1	Qualifier	25	Cleavage of propyl chain

| 145.1 → 44.1 | Qualifier | 30 | Characteristic amine fragment (

) |

Sample Preparation

- Stock Solution: Dissolve 10 mg of standard in 10 mL Methanol (1 mg/mL).
- Working Standard: Dilute Stock to 100 ng/mL in 90:10 Acetonitrile:Water (matching initial mobile phase to prevent peak distortion).
- Sample Extraction:
  - Dissolve drug substance/product in 90:10 Acetonitrile:Water.
  - Centrifuge at 10,000 rpm for 5 mins to precipitate insoluble excipients.
  - Inject supernatant.

Protocol B: QC Analysis via FMOC-Derivatization (HPLC-FLD)

Objective: Quantify the impurity at process levels (>0.1%) using standard HPLC equipment.

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Rationale

Since the molecule lacks a UV chromophore, we react the secondary amine with FMOC-Cl (9-Fluorenylmethyl chloroformate). This reaction is rapid, specific to primary/secondary amines, and yields a stable derivative with high UV absorbance (265 nm) and Fluorescence (Ex 265 / Em 315).

Reaction Scheme:

Derivatization Protocol

- Reagent Prep: Prepare 5 mM FMOC-Cl in Acetonitrile.
- Buffer Prep: 0.2 M Borate Buffer (pH 8.5).
- Reaction:
  - Mix 100 µL Sample + 100 µL Borate Buffer.
  - Add 200 µL FMOC-Cl reagent.
  - Vortex and incubate at 40°C for 10 minutes.
  - Quench: Add 50 µL of 1% Adamantanamine (or Glycine) to consume excess FMOC-Cl (prevents column overload).
- Dilution: Dilute 1:1 with Mobile Phase A before injection.

HPLC Conditions

- Detector: Fluorescence (FLD): Ex 265 nm, Em 315 nm. (Alternatively UV at 265 nm).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 30% B to 90% B over 15 minutes. (The FMOC derivative is highly hydrophobic).

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Method Validation Parameters (Summary)

The following acceptance criteria are recommended for validating these methods per ICH Q2(R1) guidelines.

Parameter	Protocol A (LC-MS/MS)	Protocol B (HPLC-FLD)
Linearity ( )	(Range: 1–1000 ng/mL)	(Range: 0.5–100 µg/mL)
LOD / LOQ	LOD: 0.5 ng/mL / LOQ: 1.5 ng/mL	LOD: 0.1 µg/mL / LOQ: 0.3 µg/mL
Accuracy (Recovery)	85% – 115% at LOQ	95% – 105%
Precision (RSD)		
Specificity	No interference at retention time (Monitor 145.1 114.1)	Resolution from FMOC-OH peak

Scientific Commentary & Troubleshooting

Nitrosamine Risk Assessment

The secondary amine moiety in this molecule is a "Cohort of Concern" structure. If this impurity is present in a drug product containing nitrite (even at ppm levels), it can form N-nitroso-N-methyl-N-[3-(acetamido-N-methyl)propyl]amine.

- Action: If Protocol A detects this amine, a follow-up screen for its specific nitrosamine derivative (Precursor + 29 Da) is mandatory.

Troubleshooting HILIC (Protocol A)

- Peak Tailing: Often caused by secondary interactions with silanols. Ensure the buffer concentration is at least 10 mM.
- Retention Shift: HILIC columns require long equilibration times. Allow at least 20 column volumes of equilibration between runs.

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- Solvent Mismatch: Injecting samples dissolved in 100% water will destroy peak shape. Always dilute samples in >80% Acetonitrile.

Troubleshooting Derivatization (Protocol B)

- Excess Reagent Peak: FMOC-Cl hydrolyzes to FMOC-OH (Fluorenylmethanol), which elutes early. Ensure the gradient separates FMOC-OH from the FMOC-Amine target.
- Incomplete Reaction: pH must be > 8.0 for the amine to be nucleophilic. Check buffer pH.

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- To cite this document: BenchChem. [Application Note: Comprehensive Analysis of N-methyl-N-[3-(methylamino)propyl]acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13825037/docs#application-note-comprehensive-analysis-of-n-methyl-n-3-methylamino-propyl-acetamide]

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